

Introduction: The Critical Role of a Key Pharmaceutical Intermediate

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Compound of Interest

Compound Name: *Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate*

Cat. No.: *B1517899*

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Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate is a vital building block in the synthesis of complex pharmaceutical agents. Its unique structure, featuring a reactive sulfonyl chloride group, an electron-withdrawing fluorine atom, and an ethyl ester, makes it a versatile intermediate for creating a variety of drug candidates, including anti-inflammatory and central nervous system agents.[1] The purity and stability of this intermediate are not merely academic concerns; they are foundational pillars upon which the safety, efficacy, and quality of the final Active Pharmaceutical Ingredient (API) are built.

The presence of impurities can lead to the formation of undesired side products, potentially introducing toxicity or reducing the therapeutic effect of the final drug. Likewise, the degradation of **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** can result in a loss of potency and the generation of harmful degradants. This guide, therefore, provides a comprehensive overview of the critical attributes of this compound, offering field-proven insights into its analysis, stability profile, and handling.

Core Physicochemical Properties

A thorough understanding of the fundamental properties of **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** is the first step in its effective utilization. These properties dictate its behavior in reactions, its solubility, and its storage requirements.

Property	Value	Source(s)
CAS Number	1155985-73-1	[2]
Molecular Formula	C ₉ H ₈ ClFO ₄ S	[1]
Molecular Weight	266.68 g/mol	[1]
Appearance	Liquid	
Purity	Typically ≥95%	[3]
Boiling Point	371.3±32.0 °C (Predicted)	[1]
Density	1.443±0.06 g/cm ³ (Predicted)	[1]
Storage	Inert atmosphere, room temperature	[2][4]

Synthesis and Purification Strategies

While multiple synthetic routes may exist, the preparation of arylsulfonyl chlorides like **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** typically involves the direct chlorosulfonation of the corresponding aromatic precursor. This electrophilic aromatic substitution reaction is a robust and widely used industrial method.



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Caption: General synthetic pathway for **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate**.

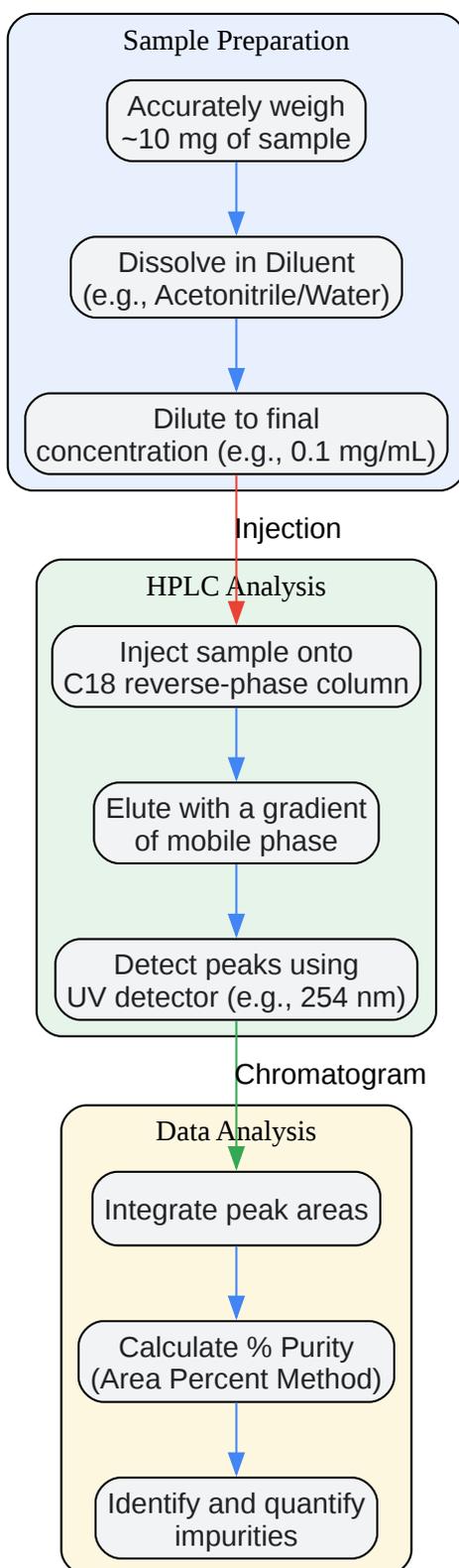
Causality in Synthesis: The choice of chlorosulfuric acid as the reagent is driven by its high reactivity, which is necessary to overcome the deactivating effect of the fluorine and ethyl ester groups on the aromatic ring. The reaction is typically performed at controlled, low temperatures to minimize the formation of side products.

Purification Protocol: Achieving high purity (typically >98% for pharmaceutical applications) is critical. While fractional distillation can be used, residual starting material and isomers often require further purification. Column chromatography over silica gel is a common and effective laboratory-scale method.

- **Slurry Preparation:** The crude product is dissolved in a minimal amount of a non-polar solvent (e.g., hexane/ethyl acetate mixture).
- **Column Packing:** A silica gel slurry is packed into a glass column.
- **Loading and Elution:** The dissolved crude product is carefully loaded onto the column. A gradient of solvents, starting with a non-polar mobile phase and gradually increasing in polarity, is used to elute the components.
- **Fraction Collection:** Fractions are collected and analyzed by Thin Layer Chromatography (TLC) or HPLC to identify those containing the pure product.
- **Solvent Removal:** The pure fractions are combined, and the solvent is removed under reduced pressure to yield the purified liquid.

Purity Assessment: A Validated Analytical Workflow

The establishment of a robust, validated analytical method is paramount for quality control. High-Performance Liquid Chromatography (HPLC) is the industry standard for assessing the purity of non-volatile intermediates like **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate**.



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Caption: Standard workflow for purity assessment by HPLC.

Protocol: HPLC Method for Purity Determination

This protocol describes a self-validating system for routine quality control.

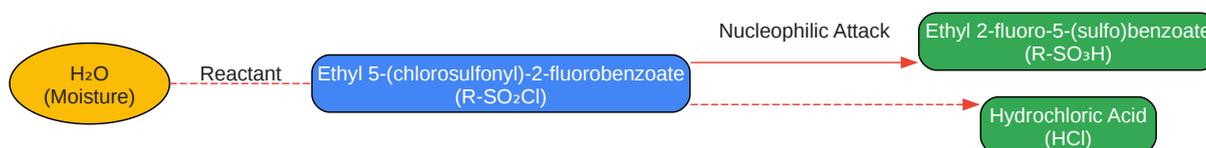
- Instrumentation:
 - HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient Elution: A linear gradient from 30% B to 95% B over 20 minutes, followed by a 5-minute hold at 95% B, and a 5-minute re-equilibration at 30% B. Rationale: A gradient is essential to elute potential impurities with a wide range of polarities and ensure a clean baseline.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C. Rationale: A controlled temperature ensures reproducible retention times.[5]
 - Detection Wavelength: 254 nm. Rationale: This wavelength provides good sensitivity for the aromatic system.
 - Injection Volume: 10 μ L.
- Sample Preparation:
 - Accurately weigh approximately 25 mg of **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** into a 25 mL volumetric flask.

- Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile and Water. This serves as the stock solution.
- Further dilute 1.0 mL of the stock solution to 10.0 mL with the same diluent to obtain a working concentration of 0.1 mg/mL.[6]
- Filter the solution through a 0.45 μm syringe filter before injection.[6]

Stability Profile and Intrinsic Degradation Pathways

The stability of **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** is fundamentally governed by the high reactivity of the sulfonyl chloride functional group. This group is a potent electrophile, making it highly susceptible to attack by nucleophiles.

Primary Degradation Pathway: Hydrolysis The most significant stability concern is hydrolysis.[7] In the presence of water or moisture, the sulfonyl chloride group rapidly reacts to form the corresponding 5-(carboxy)-4-fluorobenzenesulfonic acid and hydrochloric acid (HCl).[8] This reaction is often autocatalytic due to the production of HCl.



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Caption: The primary hydrolytic degradation pathway of the sulfonyl chloride.

This degradation is highly problematic as it not only reduces the purity and available active reagent but also introduces corrosive HCl, which can degrade other components or equipment. Discoloration, often to a yellow or dark hue, and the presence of a sharp odor are indicative of decomposition.[9]

Forced Degradation Studies for a Comprehensive Stability Profile

To fully understand the stability of an intermediate and develop a stability-indicating analytical method, forced degradation (or stress testing) is essential.[10][11] This involves subjecting the compound to harsh conditions to accelerate its degradation and identify potential degradation products that might form under long-term storage.[12][13]

Forced Degradation Experimental Conditions

Stress Condition	Typical Protocol	Rationale
Acid Hydrolysis	0.1 M HCl, 60°C, 24 hours	To assess stability in acidic environments.[5]
Base Hydrolysis	0.1 M NaOH, Room Temp, 4 hours	To assess stability in alkaline environments; sulfonyl chlorides are highly reactive to bases.[5]
Oxidative	3% H ₂ O ₂ , Room Temp, 24 hours	To evaluate susceptibility to oxidation.[5]
Thermal	Solid sample, 80°C, 48 hours	To determine the impact of heat on the solid-state stability. [5]
Photolytic	Solution exposed to ICH Q1B specified light source	To assess light sensitivity.[5]

Protocol: General Forced Degradation Study

- Sample Preparation: Prepare separate solutions of **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** (e.g., at 1 mg/mL) in the respective stressor solutions (acid, base, H₂O₂). For thermal stress, store the solid material in a controlled oven. For photolytic stress, expose a solution to a calibrated light source.

- Incubation: Store the samples under the conditions outlined in the table above for the specified duration. A control sample, dissolved in a neutral solvent and protected from light, should be stored at room temperature.
- Neutralization & Dilution: At designated time points, withdraw aliquots. The acidic and basic samples must be neutralized before analysis.^[5] All samples are then diluted to the target concentration for HPLC analysis.
- Analysis: Analyze all stressed samples, along with a non-degraded reference standard, using the validated HPLC method described in Section 3.
- Peak Purity Analysis: A PDA detector is highly advantageous here. It allows for peak purity analysis of the main compound peak in the stressed samples to ensure it is not co-eluting with any degradation products. This is the cornerstone of a "stability-indicating" method.

Safe Handling and Storage: Preserving Integrity

Given its reactivity and corrosive nature, strict handling and storage protocols are mandatory to preserve the purity of **Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate** and ensure operator safety.

^[14]

Storage Recommendations:

- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with atmospheric moisture.^[4]
- Container: Use tightly sealed, corrosion-resistant containers.^[15] Glass bottles are suitable.
- Temperature: Store in a cool, dry, and well-ventilated area, away from heat sources.^[15] Room temperature storage is generally acceptable if the container is properly sealed.
- Incompatibilities: Keep away from water, bases, alcohols, and amines.^[14]

Handling Procedures:

- Ventilation: All handling must be performed in a certified chemical fume hood to avoid inhalation of corrosive vapors.^[9]

- Personal Protective Equipment (PPE): A comprehensive PPE strategy is crucial.[9]
 - Eye Protection: Chemical safety goggles and a face shield.[9]
 - Gloves: Chemical-resistant nitrile or neoprene gloves.
 - Clothing: A chemical-resistant lab coat or apron.[9]
- Spill Management: In case of a spill, absorb the material with an inert, dry sorbent (e.g., vermiculite or dry sand) and place it in a sealed container for disposal. Do not use water. The spill area can be neutralized with a weak base like sodium bicarbonate solution.

Conclusion

Ethyl 5-(chlorosulfonyl)-2-fluorobenzoate is a high-value intermediate whose utility in drug development is directly tied to its purity and stability. Its primary liability is the reactive sulfonyl chloride moiety, which is highly susceptible to hydrolysis. A comprehensive understanding of its degradation pathways, coupled with the implementation of validated analytical methods, robust stability testing programs, and stringent handling protocols, is essential. By adhering to the principles and procedures outlined in this guide, researchers and drug development professionals can ensure the integrity of this critical starting material, thereby safeguarding the quality and safety of the resulting pharmaceutical products.

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